

Rebaudioside C: Laboratory Disposal & Handling Protocol

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Compound of Interest

Compound Name: Rebaudioside C

Cat. No.: B8056703

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Executive Summary & Substance Profile

Rebaudioside C (Reb C) is a steviol glycoside widely used in sweetener research and metabolic studies.[1] While generally recognized as safe (GRAS) for consumption, pure laboratory-grade Reb C requires specific handling to prevent environmental contamination and physical safety hazards (specifically combustible dust).[1]

Critical Directive: Although Reb C is not classified as a P-listed or U-listed hazardous waste under US EPA RCRA regulations, it should not be treated as standard office trash. Professional laboratory standards dictate that it be managed through established chemical waste streams to maintain chain of custody and environmental stewardship.

Physicochemical Data for Disposal

Property	Specification	Disposal Implication
CAS Number	63550-99-2	Unique identifier for waste manifests.[1][2]
Physical State	White to off-white powder	High potential for static generation and dust.[1][2]
Solubility	Soluble in water; slightly soluble in ethanol	Aqueous solutions may be drain-disposable only with EHS approval.[1][2]
Combustibility	Organic solid	Risk: Finely dispersed powder can form combustible dust clouds.[2]
RCRA Status	Non-Hazardous (unless mixed)	Can be segregated from toxic/corrosive waste streams. [1][2]

Risk Assessment & Safety Causality

Why we take these precautions for a "safe" sweetener:

- **Combustible Dust Hazard:** Like many organic carbohydrates, Reb C in fine powder form can be explosive if suspended in air near an ignition source.
 - Protocol: Use a fume hood or powder containment enclosure when weighing quantities >1.0 g.
- **Respiratory Irritation:** While non-toxic, inhalation of fine particulates causes physical irritation to the upper respiratory tract.
 - Protocol: N95 filtering facepiece or standard surgical mask is required during open handling.
- **Bio-burden in Plumbing:** Pouring concentrated sugar/glycoside solutions down laboratory drains promotes rapid bacterial growth and biofilm formation in plumbing traps.

- Protocol: Avoid drain disposal for concentrations >10% to prevent infrastructure damage.

Step-by-Step Disposal Protocols

Scenario A: Solid Waste (Pure Substance)

Applicable for: Expired reagents, spill cleanup residues, or excess weighing powder.[1][2]

- Containerization: Transfer solid Reb C into a dedicated "Non-Hazardous Chemical Waste" container.
 - Note: Do not use "Biohazard" bags (red bags) unless the substance is contaminated with biological agents.
- Labeling: Apply a standard waste label.
 - Constituents: "**Rebaudioside C (Solid)**"[1][2][3][4]
 - Hazard Checkbox: Select "None" or "Non-Regulated."[5]
- Disposal Path: Hand off to your facility's waste contractor for incineration.
 - Reasoning: Incineration is preferred over landfilling to ensure complete thermal destruction of the organic lattice, preventing any potential accumulation in soil or water tables.

Scenario B: Liquid Waste (Solvent Mixtures)

Applicable for: HPLC waste, mother liquors (e.g., Methanol, Acetonitrile).[1][2]

CRITICAL: The presence of organic solvents overrides the non-hazardous nature of Reb C.

- Segregation: Collect in "Organic Solvent Waste" carboys (e.g., HDPE or glass).
- Classification: This is now RCRA Hazardous Waste due to ignitability (D001) or toxicity of the solvent.
- Labeling: List all solvents (e.g., "Acetonitrile 50%, Water 50%, Trace Reb C").

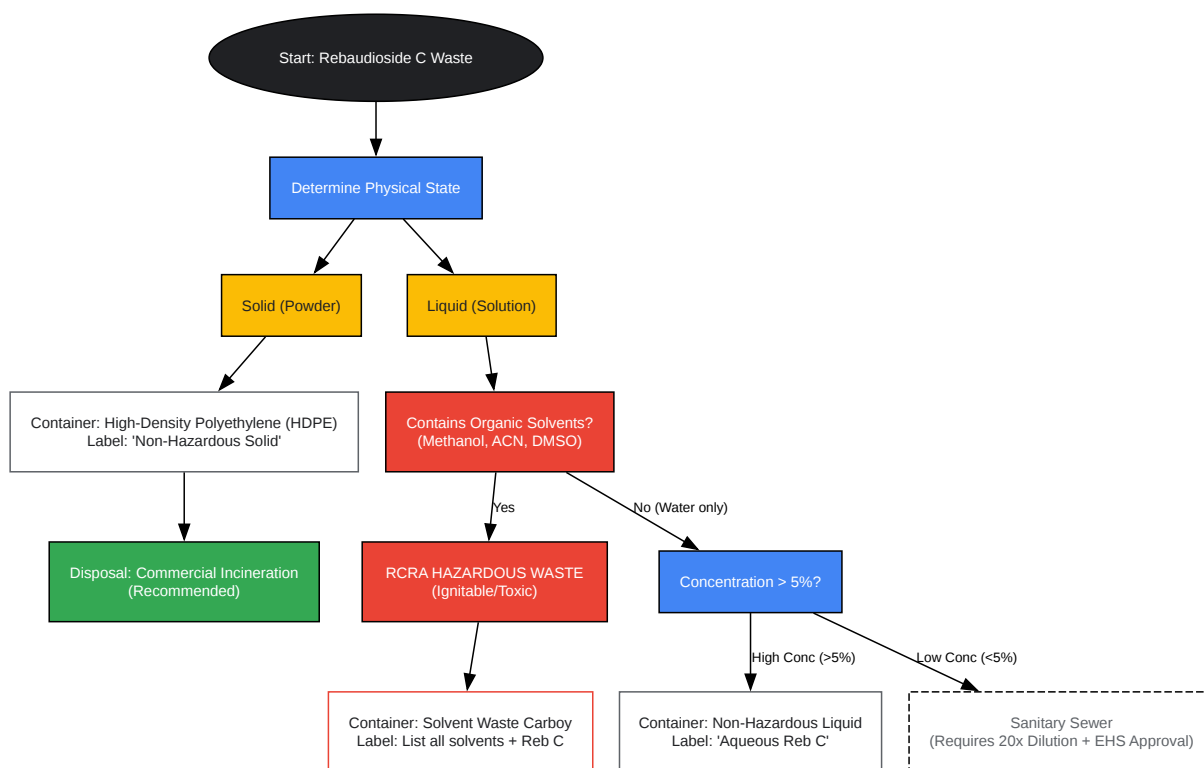
Scenario C: Aqueous Solutions (Water Only)

Applicable for: Buffer solutions, leftover stock solutions.^{[1][2]}

- Dilution: If the concentration is <5% and your local EHS permits, flush with 20x volume of water down a sanitary sewer.
- Preferred Method: If concentration is high (>5%) or local regulations are strict, consolidate into a "Non-Hazardous Liquid Waste" container.

Visual Decision Workflow

The following diagram illustrates the logical decision tree for disposing of **Rebaudioside C** based on its physical state and solvent matrix.



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Figure 1: Decision logic for **Rebaudioside C** waste streams.[1][2] Note that solvent contamination triggers hazardous waste protocols immediately.[2]

Spill Management Protocol

In the event of a laboratory spill (powder):

- PPE: Don safety glasses and N95 mask to prevent inhalation of dust cloud.
- Dry Clean-up (Priority): Do not wet the powder initially.[1] Wetting Reb C creates a sticky, syrup-like residue that is difficult to remove.[1]
 - Action: Use a brush and dustpan or a HEPA-filtered vacuum for the bulk powder.[1]
- Wet Finish: Once bulk powder is removed, wipe the surface with warm water and mild detergent.
- Disposal: Place spill debris (paper towels, collected powder) into the "Non-Hazardous Solid Waste" container.

References

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